

Gas-Phase Kinetics of Peroxyacetyl Radical Reactions: An In-depth Technical Guide

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Compound of Interest

Compound Name: *CH₃Coo₂*
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The peroxyacetyl radical ($\text{CH}_3\text{C}(\text{O})\text{O}_2$) is a crucial intermediate in atmospheric chemistry, playing a significant role in the formation of photochemical smog and the transport of nitrogen oxides (NO_x). Its reactivity also holds relevance in various oxidative processes pertinent to drug development and stability studies. This technical guide provides a comprehensive overview of the gas-phase kinetics of peroxyacetyl radical reactions, focusing on its interactions with key atmospheric species and its self-reaction. The guide summarizes quantitative kinetic data, details common experimental protocols, and visualizes key reaction pathways.

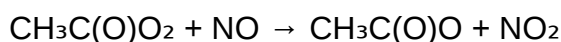
Core Reaction Kinetics

The fate of the peroxyacetyl radical in the gas phase is primarily determined by its reactions with nitric oxide (NO), nitrogen dioxide (NO_2), hydroperoxy radicals (HO_2), and its own self-reaction. These reactions govern the formation and degradation of important atmospheric constituents, including peroxyacetyl nitrate (PAN), a key reservoir for NO_x .

Reaction with Nitrogen Oxides (NO_x)

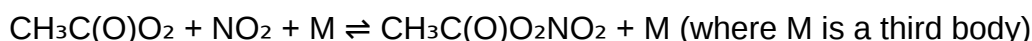
The reactions of the peroxyacetyl radical with NO and NO₂ are central to its role in atmospheric pollution cycles.

- Reaction with Nitric Oxide (NO): This reaction primarily proceeds via an oxidation pathway, converting NO to NO₂ and forming an acetyl radical, which rapidly decomposes.



The subsequent photolysis of NO₂ contributes to ozone formation in the troposphere.

- Reaction with Nitrogen Dioxide (NO₂): This association reaction forms peroxyacetyl nitrate (PAN), a relatively stable compound that can be transported over long distances before thermally decomposing to release the peroxyacetyl radical and NO₂ again. This process makes PAN a significant reservoir and transport agent for NO_x.[\[1\]](#)[\[2\]](#)



Reaction with Hydroperoxy Radical (HO₂)

The reaction between the peroxyacetyl radical and the hydroperoxy radical (HO₂) is complex, with multiple product channels that have significant implications for the atmospheric budgets of radicals and other species.[\[3\]](#)[\[4\]](#) The primary reaction pathways include:

- $\text{CH}_3\text{C}(\text{O})\text{O}_2 + \text{HO}_2 \rightarrow \text{CH}_3\text{C}(\text{O})\text{OOH} + \text{O}_2$ (Peroxyacetic acid formation)
- $\text{CH}_3\text{C}(\text{O})\text{O}_2 + \text{HO}_2 \rightarrow \text{CH}_3\text{C}(\text{O})\text{OH} + \text{O}_3$ (Acetic acid and ozone formation)
- $\text{CH}_3\text{C}(\text{O})\text{O}_2 + \text{HO}_2 \rightarrow \text{CH}_3 + \text{CO}_2 + \text{OH} + \text{O}_2$ (Radical propagation channel)

The branching ratios of these channels are crucial for understanding the overall impact of this reaction on atmospheric composition.

Self-Reaction

The self-reaction of peroxyacetyl radicals is another important removal pathway, particularly in low-NO_x environments. This reaction can proceed through both terminating and propagating channels:

- $2 \text{ CH}_3\text{C(O)O}_2 \rightarrow 2 \text{ CH}_3\text{C(O)O} + \text{O}_2$ (Propagating channel)
- $2 \text{ CH}_3\text{C(O)O}_2 \rightarrow \text{CH}_3\text{C(O)OH} + \text{CH}_3\text{C(O)O}$ (Terminating channel, followed by further reactions)

Quantitative Kinetic Data

The following tables summarize the experimentally determined rate constants and branching ratios for the key reactions of the peroxyacetyl radical.

Table 1: Rate Constants for Peroxyacetyl Radical Reactions

Reaction	Rate Constant ($\text{cm}^3 \text{ molecule}^{-1} \text{ s}^{-1}$)	Temperature (K)	Reference
$\text{CH}_3\text{C(O)O}_2 + \text{NO}$	$k(T) = (2.0 \pm 0.3) \times 10^{-11}$	295	
$k(T) = (2.0) \times 10^{-12} e^{(570/T)}$	283-313	[5]	
$\text{CH}_3\text{C(O)O}_2 + \text{NO}_2$	$k(T) = (1.0 \pm 0.2) \times 10^{-11}$	295	
$\text{CH}_3\text{C(O)O}_2 + \text{HO}_2$	$k(T) = (2.4 \pm 0.4) \times 10^{-11}$	293	[3]
$2 \text{ CH}_3\text{C(O)O}_2$	$k = (1.3 \pm 0.3) \times 10^{-11}$	Ambient	[6]

Table 2: Branching Ratios for the $\text{CH}_3\text{C(O)O}_2 + \text{HO}_2$ Reaction at 293 K

Products	Branching Ratio (α)	Reference
$\text{CH}_3\text{C(O)OOH} + \text{O}_2$	0.37 ± 0.10	[3]
$\text{CH}_3\text{C(O)OH} + \text{O}_3$	0.12 ± 0.04	[3]
$\text{CH}_3 + \text{CO}_2 + \text{OH} + \text{O}_2$	0.51 ± 0.12	[3]

Experimental Protocols

The kinetic data presented in this guide have been obtained using a variety of sophisticated experimental techniques. Below are detailed descriptions of the key methodologies.

Peroxyacetyl Radical Generation

A common method for producing peroxyacetyl radicals in a laboratory setting is through the thermal decomposition or photolysis of peroxyacetyl nitrate (PAN).

Synthesis of Peroxyacetyl Nitrate (PAN):

- **Precursor Preparation:** Peroxyacetic acid is prepared and then nitrated in an inert solvent like n-tridecane.
- **Nitration:** The nitration is typically carried out at low temperatures (e.g., in an ice bath) by the slow addition of a nitrating agent (e.g., a mixture of nitric and sulfuric acids).
- **Purification:** The synthesized PAN is purified by preparative-scale gas chromatography to remove impurities.^[7]
- **Storage:** Pure PAN is stored as a vapor diluted with an inert gas, such as dry nitrogen, at low temperatures and high pressure to minimize decomposition.^[7]

Generation from PAN:

- **Thermal Decomposition (Pyrolysis):** Gaseous PAN, often diluted in a carrier gas, is passed through a heated flow tube or nozzle.^{[8][9]} The temperature is controlled to achieve a specific decomposition rate, yielding peroxyacetyl radicals and NO₂.
- **Flash Photolysis:** A pulse of ultraviolet light is used to photolyze a precursor molecule, such as biacetyl (CH₃COCOCH₃) or acetone (CH₃COCH₃), in the presence of oxygen.^[6] The resulting acetyl radicals (CH₃CO) rapidly react with O₂ to form peroxyacetyl radicals.

Detection and Kinetic Measurement Techniques

Flash Photolysis coupled with UV-Visible Absorption Spectroscopy:

- **Radical Generation:** A high-intensity flash of light from a laser or flash lamp initiates the formation of peroxyacetyl radicals from a suitable precursor in a reaction cell.
- **Transient Absorption Measurement:** A continuous wave monitoring beam (typically from a xenon arc lamp) is passed through the reaction cell. The change in absorption at a specific wavelength corresponding to the peroxyacetyl radical is monitored over time using a monochromator and a fast detector (e.g., a photomultiplier tube).
- **Kinetic Analysis:** The decay of the transient absorption signal is analyzed to determine the rate constant of the reaction of interest. By varying the concentration of the co-reactant, pseudo-first-order conditions can be established, allowing for the determination of the bimolecular rate constant.

Chemical Ionization Mass Spectrometry (CIMS):

- **Radical Generation:** Peroxyacetyl radicals are generated in a flow tube reactor, often by the thermal decomposition of PAN.
- **Ion-Molecule Reaction:** The gas mixture from the flow tube is sampled into a low-pressure ion-molecule reaction region. Here, a reagent ion (e.g., I^- or Cl_2^-) selectively reacts with the peroxyacetyl radical to form a specific product ion.[\[10\]](#)[\[11\]](#)
- **Mass Spectrometric Detection:** The product ions are then guided into a mass spectrometer (typically a quadrupole mass filter) and detected. The concentration of the peroxyacetyl radical is proportional to the measured ion signal.
- **Kinetic Measurement:** By varying the reaction time (e.g., by changing the position of the reactant injector in the flow tube) or the concentration of the co-reactant, the rate constant of the reaction can be determined from the decay of the peroxyacetyl radical signal.[\[12\]](#)

Fourier Transform Infrared (FTIR) Spectroscopy:

- **Reaction Monitoring:** A beam of infrared radiation is passed through a gas cell containing the reacting mixture.[\[13\]](#)
- **Spectral Acquisition:** The transmitted infrared radiation is analyzed by an FTIR spectrometer to obtain a time-resolved infrared spectrum of the gas mixture.[\[14\]](#)[\[15\]](#)

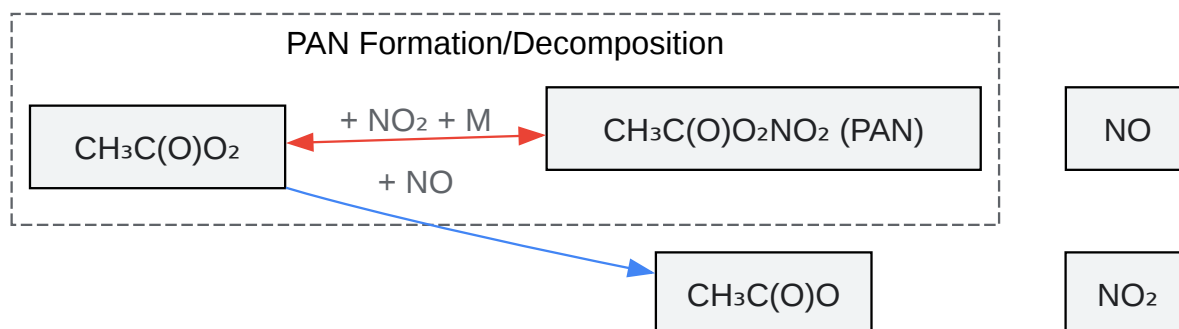
- **Concentration Determination:** The concentrations of stable reactants and products are determined by analyzing their characteristic absorption features in the infrared spectrum.
- **Kinetic Analysis:** By monitoring the change in concentration of reactants and/or products over time, the kinetics of the reaction can be elucidated. This technique is particularly useful for determining product yields and branching ratios.

Laser-Induced Fluorescence (LIF):

- **Radical Excitation:** A tunable laser is used to excite a specific ro-vibrational transition of a radical species of interest (often a product of the primary reaction, such as the OH radical).
[16][17]
- **Fluorescence Detection:** The excited radical fluoresces as it returns to a lower energy state. This fluorescence is collected at a right angle to the laser beam and detected by a sensitive photodetector.[18][19]
- **Concentration Measurement:** The intensity of the fluorescence signal is proportional to the concentration of the radical.
- **Kinetic Studies:** By monitoring the time-resolved concentration of the detected radical, the kinetics of the reactions forming or consuming it can be studied.

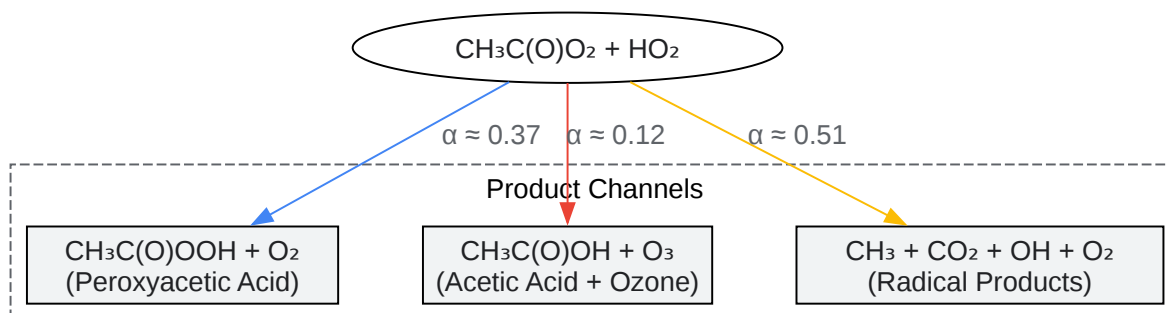
Reaction Pathway Visualizations

The following diagrams, generated using the DOT language, illustrate the key reaction pathways of the peroxyacetyl radical.



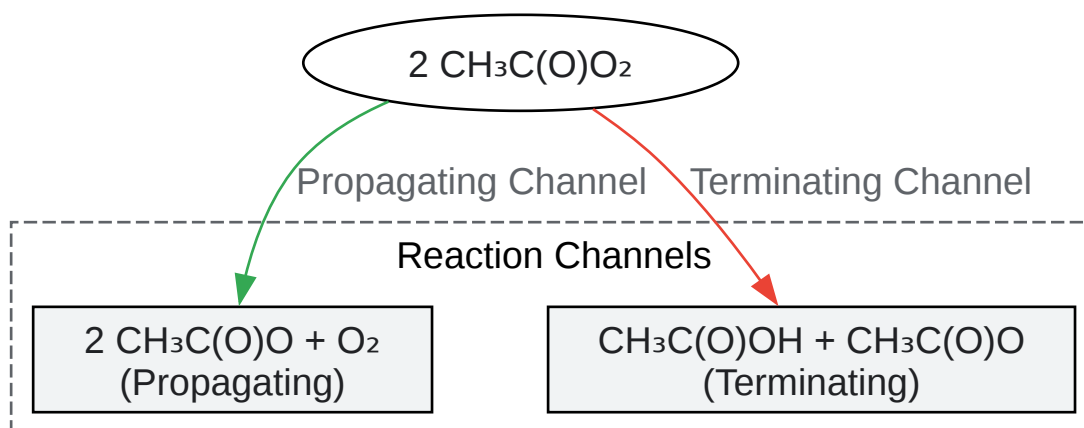
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Reactions of Peroxyacetyl Radical with NO_x.



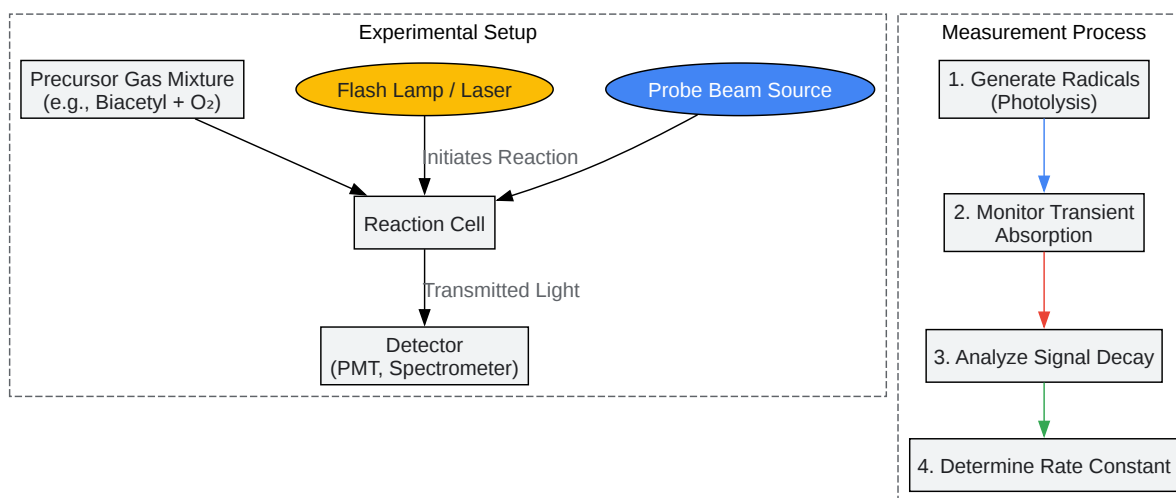
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Reaction Pathways of Peroxyacetyl Radical with HO₂.



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Self-Reaction of Peroxyacetyl Radical.



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Workflow for Flash Photolysis Kinetic Studies.

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